

# 4-Acetyl-4-phenylpiperidine hydrochloride chemical structure and properties

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## Compound of Interest

Compound Name: 4-Acetyl-4-phenylpiperidine  
hydrochloride

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## An In-Depth Technical Guide to 4-Acetyl-4-phenylpiperidine Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**4-Acetyl-4-phenylpiperidine hydrochloride** is a synthetic compound belonging to the 4-phenylpiperidine class of molecules. This class is of significant interest in medicinal chemistry due to the diverse biological activities exhibited by its derivatives, including analgesic and psychoactive effects. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, synthesis, and analytical methodologies related to **4-acetyl-4-phenylpiperidine hydrochloride**. It is intended to serve as a valuable resource for researchers and professionals engaged in drug discovery and development, particularly in the fields of neuroscience and pharmacology. The compound is primarily recognized as a key intermediate in the synthesis of various bioactive molecules, notably analgesics and antidepressants. Its mechanism of action is understood to involve the modulation of neurotransmitter systems.<sup>[1]</sup>

## Chemical Structure and Properties

**4-Acetyl-4-phenylpiperidine hydrochloride** is the hydrochloride salt of 4-acetyl-4-phenylpiperidine. The core structure consists of a piperidine ring with a phenyl group and an acetyl group attached to the same carbon atom at the 4-position. The hydrochloride salt form enhances its stability and solubility in aqueous media.

## Chemical Structure

Caption: Chemical structure of **4-Acetyl-4-phenylpiperidine hydrochloride**.

## Physicochemical Properties

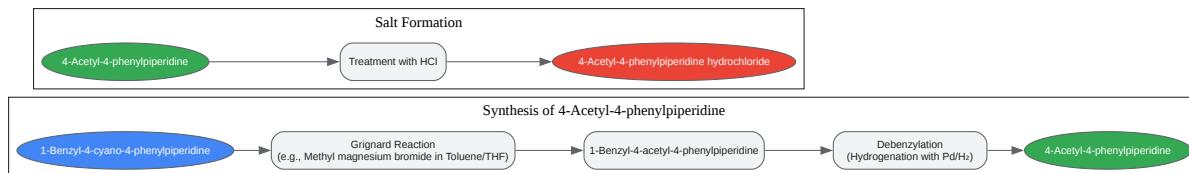
A summary of the key physicochemical properties of **4-Acetyl-4-phenylpiperidine hydrochloride** is presented in the table below.

Property	Value	Reference
Molecular Formula	C <sub>13</sub> H <sub>18</sub> CINO	[2]
Molecular Weight	239.74 g/mol	[1][2]
CAS Number	10315-03-4	[1]
Appearance	White to light yellow to light orange crystalline powder	[1]
Melting Point	232-234 °C or 248 °C	[1][3]
Solubility	Soluble in water	[3]
pKa (predicted for 4-phenylpiperidine)	10.20 ± 0.10	[1]

## Synthesis and Purification

### Synthesis

The synthesis of 4-acetyl-4-phenylpiperidine can be achieved through a multi-step process, often starting from 1-benzyl-4-cyano-4-phenylpiperidine. A general synthetic approach is outlined below.

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Caption: General synthetic workflow for **4-Acetyl-4-phenylpiperidine hydrochloride**.

Experimental Protocol (General Procedure based on related syntheses):

- **Grignard Reaction:** To a solution of 1-benzyl-4-cyano-4-phenylpiperidine in an anhydrous solvent mixture such as toluene and tetrahydrofuran (THF), a Grignard reagent like methyl magnesium bromide is added portion-wise under an inert atmosphere (e.g., nitrogen or argon) at a controlled temperature (e.g., 0 °C). The reaction mixture is then typically stirred at room temperature or gentle reflux for several hours to ensure complete reaction. The reaction is subsequently quenched by the slow addition of a saturated aqueous solution of ammonium chloride. The organic layer is separated, and the aqueous layer is extracted with an organic solvent (e.g., ethyl acetate). The combined organic extracts are washed with brine, dried over an anhydrous drying agent (e.g., sodium sulfate), filtered, and concentrated under reduced pressure to yield crude 1-benzyl-4-acetyl-4-phenylpiperidine.
- **Debenzylation:** The crude 1-benzyl-4-acetyl-4-phenylpiperidine is dissolved in a suitable solvent, such as ethanol or methanol. A palladium on carbon (Pd/C) catalyst (typically 5-10 wt%) is added to the solution. The mixture is then subjected to hydrogenation, either by bubbling hydrogen gas through the solution or by using a Parr hydrogenator apparatus at a specific pressure, until the reaction is complete (as monitored by techniques like thin-layer chromatography). Upon completion, the catalyst is removed by filtration through a pad of celite, and the filtrate is concentrated under reduced pressure to give 4-acetyl-4-phenylpiperidine.<sup>[4]</sup>

- Hydrochloride Salt Formation: The resulting 4-acetyl-4-phenylpiperidine free base is dissolved in a suitable organic solvent, such as diethyl ether or ethyl acetate. Anhydrous hydrogen chloride gas is then bubbled through the solution, or a solution of HCl in an organic solvent (e.g., HCl in isopropanol) is added dropwise with stirring. The hydrochloride salt precipitates out of the solution and can be collected by filtration.

## Purification

The final product, **4-acetyl-4-phenylpiperidine hydrochloride**, can be purified by recrystallization. A common solvent system for this purpose is a mixture of methanol and ethyl acetate.<sup>[4]</sup>

Experimental Protocol for Recrystallization:

- The crude **4-acetyl-4-phenylpiperidine hydrochloride** is dissolved in a minimal amount of hot methanol.
- Ethyl acetate is then added dropwise until the solution becomes slightly turbid.
- The solution is allowed to cool slowly to room temperature, and then further cooled in an ice bath to promote crystallization.
- The resulting crystals are collected by vacuum filtration, washed with a small amount of cold ethyl acetate, and dried under vacuum.

## Analytical Methods

### High-Performance Liquid Chromatography (HPLC)

HPLC is a standard technique for assessing the purity of **4-acetyl-4-phenylpiperidine hydrochloride**.<sup>[1]</sup> A typical reversed-phase HPLC method can be employed.

Illustrative HPLC Protocol:

- Column: C18 reversed-phase column (e.g., 250 x 4.6 mm, 5  $\mu$ m).
- Mobile Phase: A gradient or isocratic mixture of an aqueous buffer (e.g., phosphate buffer at a specific pH) and an organic modifier (e.g., acetonitrile or methanol).

- Flow Rate: Typically 1.0 mL/min.
- Detection: UV detection at a wavelength where the phenyl group absorbs, for instance, around 254 nm.
- Sample Preparation: A known concentration of the compound is dissolved in the mobile phase or a compatible solvent.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

$^1\text{H}$  and  $^{13}\text{C}$  NMR spectroscopy are essential for the structural elucidation and confirmation of **4-acetyl-4-phenylpiperidine hydrochloride**.

Sample Preparation for NMR:

A small amount of the compound (typically 5-10 mg) is dissolved in a deuterated solvent (e.g., DMSO-d<sub>6</sub> or D<sub>2</sub>O) in a standard 5 mm NMR tube.

Expected Spectral Features:

- $^1\text{H}$  NMR: The spectrum will show characteristic signals for the aromatic protons of the phenyl group, the protons of the piperidine ring, and the methyl protons of the acetyl group. The integration of these signals should correspond to the number of protons in each environment.
- $^{13}\text{C}$  NMR: The spectrum will display distinct signals for each unique carbon atom in the molecule, including the carbons of the phenyl ring, the piperidine ring, and the carbonyl and methyl carbons of the acetyl group.

## Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy can be used to identify the functional groups present in the molecule.

Expected Absorption Bands:

- C=O stretch (ketone): A strong absorption band is expected in the region of 1700-1725 cm<sup>-1</sup>.

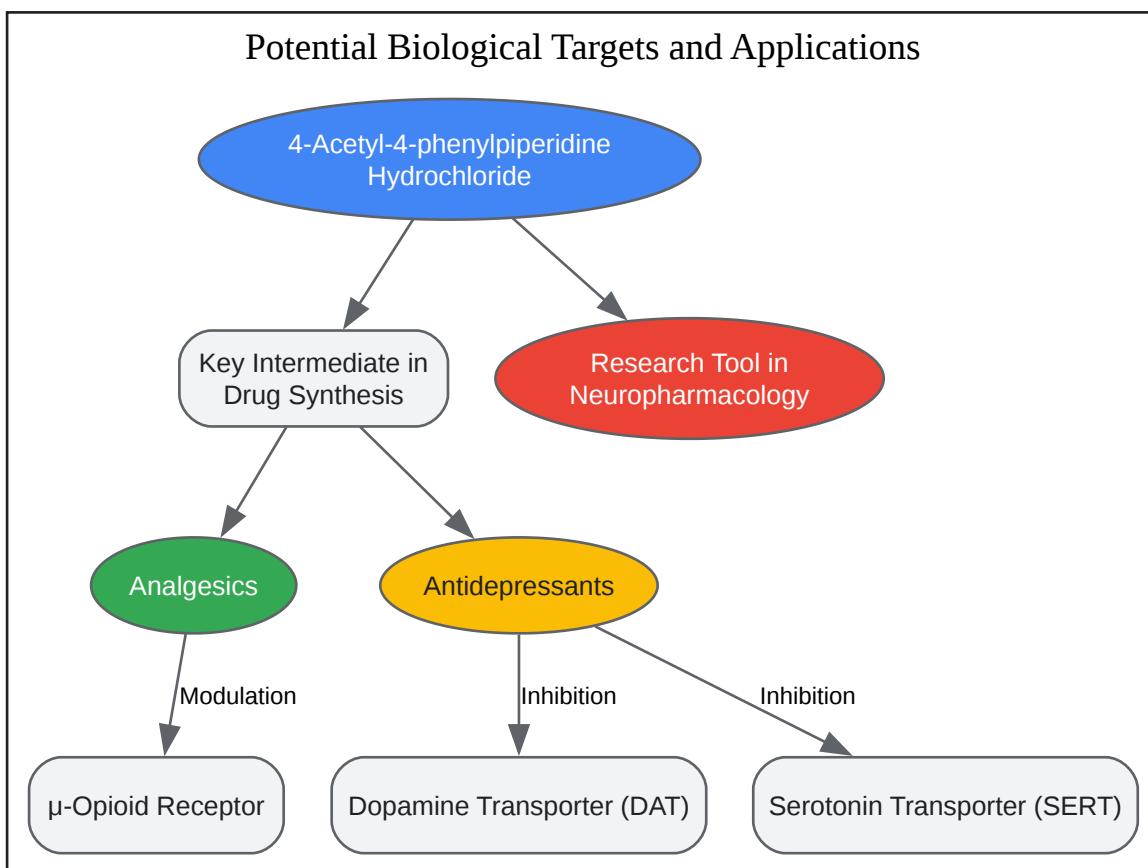
- N-H stretch (secondary amine salt): A broad absorption band is expected in the region of 2400-3200  $\text{cm}^{-1}$ .
- C-H stretch (aromatic and aliphatic): Absorption bands are expected around 3000-3100  $\text{cm}^{-1}$  (aromatic) and 2800-3000  $\text{cm}^{-1}$  (aliphatic).
- C=C stretch (aromatic): Absorption bands are expected in the region of 1450-1600  $\text{cm}^{-1}$ .

## Biological Activity and Potential Applications

**4-Acetyl-4-phenylpiperidine hydrochloride** is a member of the 4-phenylpiperidine class, which is known to interact with the central nervous system. Derivatives of this scaffold have been shown to possess a range of pharmacological activities, including:

- Opioid Receptor Modulation: Many 4-phenylpiperidine derivatives are known to be potent agonists at the  $\mu$ -opioid receptor, leading to their analgesic effects. The substitution at the 4-position of the piperidine ring is a critical determinant of binding affinity to the  $\mu$ -opioid receptor.<sup>[5]</sup>
- Dopamine and Serotonin Transporter Inhibition: Some 4-phenylpiperidine analogs have been found to inhibit the reuptake of dopamine and serotonin, suggesting potential applications as antidepressants or treatments for other neuropsychiatric disorders.

The primary utility of **4-acetyl-4-phenylpiperidine hydrochloride** in drug discovery is as a versatile intermediate for the synthesis of more complex molecules with tailored pharmacological profiles.<sup>[1]</sup> Its structural features allow for further chemical modifications to explore structure-activity relationships and develop novel therapeutic agents.<sup>[1]</sup>



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Caption: Potential biological targets and applications of 4-Acetyl-4-phenylpiperidine derivatives.

## Safety and Handling

As with any chemical compound, **4-acetyl-4-phenylpiperidine hydrochloride** should be handled with appropriate safety precautions in a laboratory setting. It is recommended to consult the Safety Data Sheet (SDS) for detailed information on handling, storage, and potential hazards. Standard personal protective equipment, including safety glasses, gloves, and a lab coat, should be worn when working with this compound.

## Conclusion

**4-Acetyl-4-phenylpiperidine hydrochloride** is a valuable chemical entity for researchers in the field of medicinal chemistry and pharmacology. Its well-defined structure and its role as a synthetic intermediate make it a key building block for the development of novel therapeutics.

targeting the central nervous system. This technical guide has provided a summary of its chemical properties, synthetic routes, analytical methods, and potential biological relevance, offering a solid foundation for further research and development efforts.

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